Operational Safety Guide: 3-Bromo-5-nitrobenzoic Acid (CAS 43200-80-2)

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Compound of Interest

Compound Name:	*3-Bromo-5-nitrobenzoic acid*
CAS No.:	*6307-83-1*
Cat. No.:	*B1267607*

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Executive Summary & Chemical Identity

Compound: **3-Bromo-5-nitrobenzoic acid** CAS: 43200-80-2 Role: Critical intermediate in pharmaceutical synthesis (often used in Suzuki-Miyaura couplings or amide bond formations). Immediate Hazard Profile: Irritant (Skin/Eye/Respiratory).[1][2] The Scientist's Perspective: While often categorized generically as an "irritant," the combination of a nitro group (

) and a bromine atom on the benzoic acid core significantly increases its lipophilicity compared to benzoic acid. This enhances skin permeation rates. Furthermore, as a strong organic acid (pKa ~3.0–3.5), it poses an immediate corrosive risk to mucous membranes upon inhalation.

Critical Hazard Analysis (The "Why" Behind the PPE)

Standard Safety Data Sheets (SDS) often provide generic advice. As researchers, we must interpret the chemical structure to anticipate risks.

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Hazard Class	GHS Code	Mechanism of Action	Operational Implication
Skin Irritation	H315	Acidic hydrolysis on skin moisture; Nitro-group enhanced absorption.	Double-gloving is required during solubilization steps.
Eye Irritation	H319	Acute pH drop on ocular surface; micro-abrasion from crystals.	Safety Goggles (not just glasses) are mandatory if working with fine powder.
STOT-SE	H335	Respiratory tract inflammation.	Fume hood usage is non-negotiable; dust masks are a secondary backup only.

PPE Architecture: A Dynamic Selection Matrix

Do not use a "one size fits all" approach. Your PPE must adapt to the state of matter (Solid vs. Solution).

A. Dermal Protection (Gloves)

- Solid State Handling: Standard Nitrile (0.11 mm / 4-5 mil) is sufficient. The solid does not actively permeate nitrile rubber instantly.
- Solution State Handling (CRITICAL): This compound is frequently dissolved in polar aprotic solvents (DMF, DMSO) or alcohols for coupling reactions.
  - If dissolved in Methanol/Ethanol: Standard Nitrile is acceptable (Breakthrough > 30 mins).
  - If dissolved in DMF/DMSO:DANGER. These solvents act as carriers, rapidly dragging the nitro-aromatic compound through standard nitrile gloves.
  - Recommendation: Use Laminate (Silver Shield®) or Butyl Rubber gloves, or double-glove (Nitrile over Laminate) for dexterity.

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B. Ocular & Respiratory Protection[1][3][4][5][6]

- Primary Barrier: Chemical Fume Hood (Face velocity: 80–100 fpm).
- Secondary Barrier:
  - Eyes: Chemical splash goggles (ANSI Z87.1+) are preferred over safety glasses due to the fine particle size often found in this reagent, which can bypass side-shields.
  - Lungs: If weighing outside a hood (discouraged) or in a shared balance room, a P95 or N95 particulate respirator is the minimum requirement.

Operational Protocols (SOP)

Phase 1: Weighing & Transfer

- Static Control: Nitro-aromatics are prone to static charge buildup. Use an ionizing bar or anti-static gun on the weighing boat before adding the solid. This prevents "jumping" of the powder, which causes inhalation risks.
- The "Clean Hand/Dirty Hand" Rule: Keep your dominant hand (handling the spatula) "dirty" (inside the hood) and your non-dominant hand "clean" (touching the balance door/notebook).

Phase 2: Solubilization

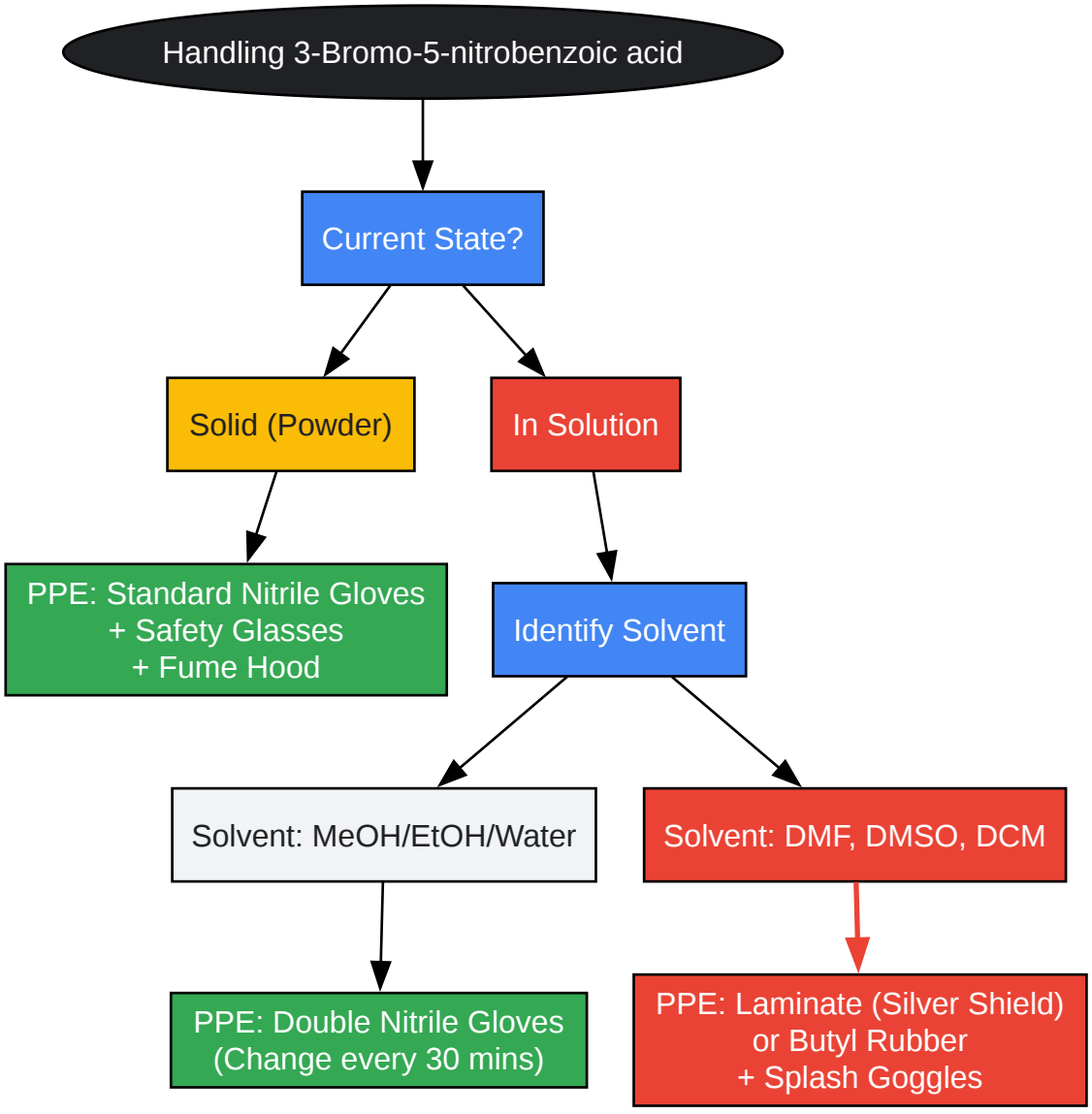
- Place the reaction vessel inside the fume hood.
- Add the solvent slowly to the solid **3-Bromo-5-nitrobenzoic acid**.
- Exothermic Note: Acid-base neutralizations (e.g., adding base for a coupling reaction) will generate heat. Ensure cooling is available to prevent aerosolization of the mixture.

Visualizing the Safety Logic

Diagram 1: PPE Selection Decision Tree

This workflow ensures you select the correct glove material based on the solvent system, preventing permeation accidents.

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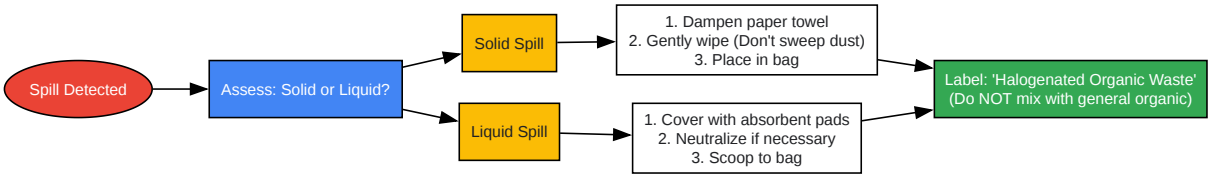
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Caption: Logic flow for selecting glove material. Note the critical escalation to Laminate/Butyl gloves when handling solutions in DMF/DMSO/DCM.

Diagram 2: Spill Response & Disposal Workflow

A systematic approach to cleaning spills without spreading contamination.[7]

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Caption: Protocol for containment and disposal. The "Halogenated" designation is critical for EPA/RCRA compliance.

Waste Management & Disposal

The Halogen Rule: Because this molecule contains a Bromine atom, it cannot be disposed of in the general "Organic Solvents" waste stream in many jurisdictions. It must be segregated into Halogenated Waste.

- Segregation: Use a dedicated carboy labeled "Halogenated Organics."
- Compatibility: Do not mix with strong oxidizers (e.g., nitric acid waste) or strong bases, as exothermic decomposition may occur.
- Labeling: Clearly list "**3-Bromo-5-nitrobenzoic acid**" on the tag. Do not use abbreviations like "BNBA" which waste handlers may not recognize.

References

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- U.S. EPA.Hazardous Waste Management System: Identification and Listing of Hazardous Waste (Halogenated Solvents). Retrieved from [Link]

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